Application Note: Methyl Formylcarbamate in Peptide Synthesis

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Compound of Interest

Compound Name:	*Methyl formylcarbamate*
CAS No.:	*30690-19-8*
Cat. No.:	*B1611534*

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Executive Summary

Methyl Formylcarbamate (

) acts as a selective formyl donor. Unlike traditional formylation methods that utilize Formic Acid/DCC (which can cause acid-catalyzed side reactions) or

-Nitrophenyl formate (which releases difficult-to-remove chromophores), MFC reacts under neutral or mildly basic conditions.

The reaction is driven by the release of methyl carbamate, a neutral, water-soluble byproduct that is easily removed during workup. This makes MFC an excellent choice for "clean" chemistry in late-stage peptide modification.

Key Advantages

- Mild Conditions: Avoids the use of strong acids or unstable anhydrides.
- Clean Workup: The byproduct (methyl carbamate) is non-acidic and water-soluble.

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- Selectivity: Preferential reaction at the N-terminal amine due to the high electrophilicity of the formyl carbonyl compared to the carbamate carbonyl.

Chemical Mechanism & Rationale

The utility of **Methyl Formylcarbamate** lies in its structure: an N-acyl carbamate. It possesses two electrophilic centers: the formyl carbonyl and the carbamate carbonyl.

Reaction Pathway

Nucleophilic attack by the N-terminal amine (

) occurs preferentially at the formyl carbonyl (Path A).

- Path A (Formylation): The amine attacks the formyl group. The leaving group is the carbamate anion (

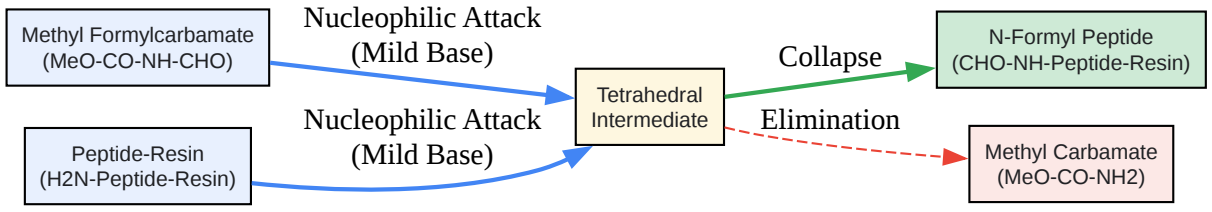
  ), which is significantly more stable than the formamide anion (

) that would result from Path B.

- Path B (Urethane Formation): Attack at the carbamate carbonyl is kinetically disfavored and thermodynamically unlikely due to the poor leaving group ability of formamide.

Mechanism Diagram

The following diagram illustrates the selective formylation pathway.



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Caption: Selective N-formylation mechanism via **Methyl Formylcarbamate**. The reaction is driven by the stability of the methyl carbamate leaving group.

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Experimental Protocols

Protocol A: Solid-Phase N-Formylation (Manual)

This protocol is designed for the synthesis of chemotactic peptides (e.g., f-Met-Leu-Phe) on Wang or Rink Amide resin.

Materials:

- Peptide-Resin (Fmoc-deprotected, free amine).[3]
- **Methyl Formylcarbamate** (MFC).
- Diisopropylethylamine (DIEA).[1][2]
- Dimethylformamide (DMF, anhydrous).
- Dichloromethane (DCM).[3]

Step-by-Step Procedure:

- Preparation of Resin:
  - Ensure the N-terminal Fmoc group has been removed (20% Piperidine/DMF).[4]
  - Wash the resin (

    DMF,

    DCM) to remove all traces of piperidine.
  - Note: Residual piperidine can react with MFC; ensure thorough washing.
- Reagent Activation:
  - In a glass vial, dissolve **Methyl Formylcarbamate** (3.0 equivalents) relative to the resin loading.
  - Dissolve in minimal DMF (approx. 5-10 mL per gram of resin).

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- Add DIEA (3.0 equivalents).
- Rational: The base neutralizes the proton released during the attack, though the leaving group itself is neutral. DIEA ensures the N-terminus remains unprotonated (

  vs

).

- Coupling Reaction:
  - Add the MFC/DIEA solution to the resin.
  - Agitate gently (rocker or shaker) at Room Temperature for 2 hours.
  - Monitoring: Perform a Kaiser Test (Ninhydrin). A negative result (yellow/colorless beads) indicates complete formylation. If positive (blue beads), re-couple for 1 hour.
- Workup:
  - Drain the reaction mixture.[5]
  - Wash resin:

    DMF,

    DCM,

    MeOH.

  - Insight: The byproduct, methyl carbamate, is highly soluble in MeOH and DMF, ensuring no contamination.
- Cleavage:
  - Proceed with standard TFA cleavage (e.g., 95% TFA, 2.5% TIS, 2.5%

).

Protocol B: Solution-Phase N-Formylation

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Used for modifying short peptide fragments or amino acid esters in solution.

Step-by-Step Procedure:

- Dissolve the amino component (1.0 eq) in DCM or DMF.
- Add DIEA (1.2 eq).
- Add **Methyl Formylcarbamate** (1.1 eq).
- Stir at room temperature for 4–6 hours.
- Purification:
  - Dilute with Ethyl Acetate.
  - Wash with 5%

    (to remove DIEA), water, and brine.
  - Note: Methyl carbamate is water-soluble and will be removed during the aqueous washes.
  - Dry over

    and concentrate.

Comparative Analysis: Formylation Reagents

The following table contrasts MFC with traditional formylation methods, highlighting its specific utility in avoiding acidic byproducts.

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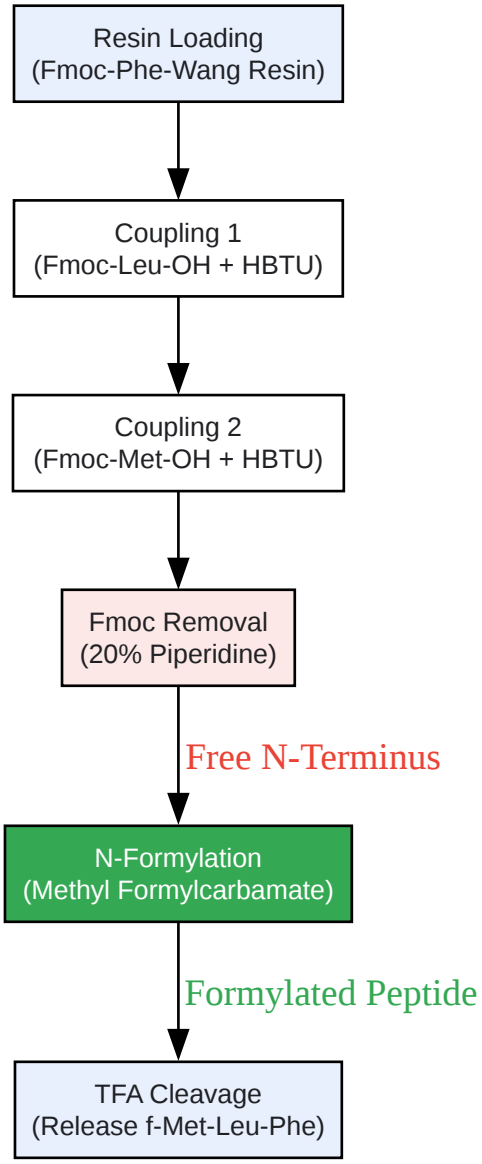
Feature	Methyl Formylcarbamate (MFC)	Formic Acid / DCC	p-Nitrophenyl Formate
Reaction pH	Neutral / Mildly Basic	Acidic / Neutral	Neutral
Byproduct	Methyl Carbamate (Neutral, Soluble)	Dicyclohexylurea (DCU) (Insoluble solid)	p-Nitrophenol (Acidic, Yellow, difficult to remove)
Atom Economy	Moderate	Low (Large urea byproduct)	Moderate
Reactivity	Moderate (Selective)	High (Risk of side reactions)	High
Stability	Stable Solid	Unstable Mixed Anhydride (in situ)	Stable Solid
Best Use	Late-stage modification, "Clean" chemistry	Standard robust peptides	Solution phase (if color monitoring is needed)

Case Study: Synthesis of f-Met-Leu-Phe (fMLP)

fMLP is a potent leukocyte chemotactic factor. Its synthesis requires precise N-terminal formylation of Methionine.

Workflow Diagram: The following graph visualizes the synthesis flow, emphasizing the insertion of MFC.

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Caption: Solid-phase synthesis workflow for f-Met-Leu-Phe utilizing **Methyl Formylcarbamate** for the final capping step.

Troubleshooting & Optimization

- Incomplete Reaction: If the Kaiser test remains slightly blue, increase the temperature to 40°C. MFC is thermally stable up to moderate temperatures.
- Solubility: MFC is soluble in organic solvents (DCM, DMF, THF). Do not use water or alcohols as solvents for the reaction, as they may compete as nucleophiles (though slowly).

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- Storage: Store MFC in a desiccator at 4°C. Moisture can hydrolyze the reagent to methyl carbamate and formic acid over time.

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